

comparative analysis of annulenes and dehydroannulenes

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Compound of Interest

Compound Name: [22]Annulene

CAS No.: 3227-79-0

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Introduction: Defining Annulenes and Dehydroannulenes

Annulenes are monocyclic hydrocarbons with a system of alternating single and double bonds. They are named using the prefix [n]annulene, where 'n' denotes the number of carbon atoms in the ring. According to Hückel's rule, for a planar, cyclic, and fully conjugated system, those with $(4n+2)$ π -electrons exhibit aromatic character, while those with $4n$ π -electrons are considered antiaromatic. Non-planar systems are generally non-aromatic.

Dehydroannulenes are derivatives of annulenes that contain one or more triple bonds in addition to double bonds within the cyclic conjugated system. The presence of alkyne linkages significantly influences the geometry and electronic properties of the macrocycle. Like annulenes, their aromaticity is also governed by the number of π -electrons in the conjugated system. The introduction of triple bonds can enforce planarity in some cases, making certain dehydroannulenes more amenable to study than their highly flexible or unstable annulene counterparts.^[1]

Structural and Electronic Properties: A Comparative Overview

The defining difference between annulenes and dehydroannulenes lies in the hybridization of the carbon atoms within the ring. Annulenes consist exclusively of sp^2 -hybridized carbons, while dehydroannulenes incorporate both sp^2 - and sp -hybridized carbons. This structural variance has profound implications for their planarity, bond angles, and overall stability.

Aromaticity is a key concept in understanding the properties of these compounds. Aromatic compounds exhibit enhanced stability, have characteristic NMR spectra with diatropic ring currents, and tend to have more equalized bond lengths. In contrast, antiaromatic compounds are destabilized, show paratropic ring currents in their NMR spectra, and exhibit more pronounced bond length alternation.

- $[n]$ Annulenes with $(4n+2)$ π -electrons (e.g., $[2]$ -, $[3]$ annulene): These are generally aromatic if they can adopt a planar or near-planar conformation. For example, $[3]$ annulene is a classic example of an aromatic annulene.^[4]
- $[n]$ Annulenes with $4n$ π -electrons (e.g., $[5]$ -, $[6]$ annulene): These are antiaromatic if planar.^[7] To avoid this instability, they often adopt non-planar conformations, rendering them non-aromatic.^[8]
- Dehydroannulenes: The presence of triple bonds can lead to more rigid and planar structures. Dehydro $[5]$ annulenes, with 12 π -electrons, are typically antiaromatic.^[3] Conversely, dehydro $[3]$ annulenes, with 18 π -electrons, are aromatic.^[3]

Data Presentation: Quantitative Comparison

The following tables summarize key experimental data for representative annulenes and dehydroannulenes, highlighting the differences in their spectroscopic and structural properties.

Table 1: Comparative ^1H NMR Chemical Shifts (ppm)

The ^1H NMR spectra of aromatic and antiaromatic annulenes and dehydroannulenes are particularly revealing. Aromatic compounds exhibit a diatropic ring current, which deshields the outer protons (shifting them downfield) and shields the inner protons (shifting them upfield). Antiaromatic compounds show a paratropic ring current, which has the opposite effect.

Compound	Ring Size (n)	π -Electrons	Aromaticity	Outer Protons (ppm)	Inner Protons (ppm)
[5]Annulene	12	12	Antiaromatic (if planar)	~5.9, 7.8 (at -170°C)[9]	-
Dehydrobenzo[5]annulene	12	12	Antiaromatic	6.31 - 6.85[4]	-
[2]Annulene	14	14	Aromatic	~7.6[10]	~0.0[10]
Monodehydro[2]annulene	14	14	Aromatic	Olefinic region	-
[6]Annulene	16	16	Antiaromatic (non-planar)	~5.3, 6.5	10.4
[3]Annulene	18	18	Aromatic	~9.25[11]	~ -2.88[11]

Table 2: Comparative C-C Bond Lengths (Å)

X-ray crystallography provides precise data on bond lengths. In aromatic systems, the bond lengths tend to be more uniform, intermediate between typical single and double bonds. Antiaromatic and non-aromatic systems often show more significant bond length alternation.

Compound	Ring Size (n)	Aromaticity	C-C Single Bond (Å)	C=C Double Bond (Å)
[2]Annulene	14	Aromatic	1.40 - 1.41[12]	1.35 - 1.39[12]
syn-1,6:8,13-Biscarbonyl[2]annulene	14	Aromatic	~1.44	~1.36
[6]Annulene	16	Non-aromatic	~1.454[8]	~1.333[8]
[3]Annulene	18	Aromatic	~1.405	~1.385
Hexadehydro[5]annulene Derivative	12	Antiaromatic	1.375 - 1.420[8]	1.234 (C≡C)[8]

Experimental Protocols

General Synthesis of Annulenes and Dehydroannulenes

A common route to annulenes involves the synthesis of a dehydroannulene precursor followed by partial hydrogenation.[13]

Step 1: Oxidative Coupling to form Dehydroannulene Precursor A terminal diacetylene is subjected to oxidative coupling, typically using a copper(II) salt like copper(II) acetate in a solvent such as pyridine. This reaction forms a macrocyclic polyacetylene.

Step 2: Isomerization to Dehydroannulene The cyclic polyacetylene is then treated with a strong base, such as potassium tert-butoxide, to induce prototropic rearrangement, leading to the formation of the dehydroannulene.

Step 3: Partial Catalytic Hydrogenation to Annulene (for Annulene Synthesis) The triple bonds of the dehydroannulene are partially hydrogenated to double bonds using a catalyst like palladium on calcium carbonate (Lindlar's catalyst) to yield the annulene. The reaction must be carefully monitored to avoid over-reduction to a fully saturated cycloalkane.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Aromaticity Determination

NMR spectroscopy is a powerful tool for assessing aromaticity.^[11] The chemical shifts of the protons in the ^1H NMR spectrum are indicative of the presence of a diatropic (aromatic) or paratropic (antiaromatic) ring current.

Protocol:

- **Sample Preparation:** Dissolve a small amount of the purified annulene or dehydroannulene in a suitable deuterated solvent (e.g., CDCl_3 , THF-d_8). Tetramethylsilane (TMS) is typically used as an internal standard (0 ppm).
- **Data Acquisition:** Acquire the ^1H NMR spectrum on a high-field NMR spectrometer. For fluxional molecules, low-temperature NMR may be necessary to resolve the signals of the inner and outer protons.
- **Spectral Analysis:**
 - **Aromatic Compounds:** Look for a large chemical shift difference between the outer protons (deshielded, high ppm) and inner protons (shielded, low or negative ppm).
 - **Antiaromatic Compounds:** Expect the opposite trend, with outer protons shielded and inner protons (if present) deshielded.
 - **Non-aromatic Compounds:** Protons will typically resonate in the normal olefinic region (around 5-7 ppm).

X-ray Crystallography for Structural Elucidation

Single-crystal X-ray diffraction is the definitive method for determining the precise three-dimensional structure of these molecules, including bond lengths and planarity.^[14]

Protocol:

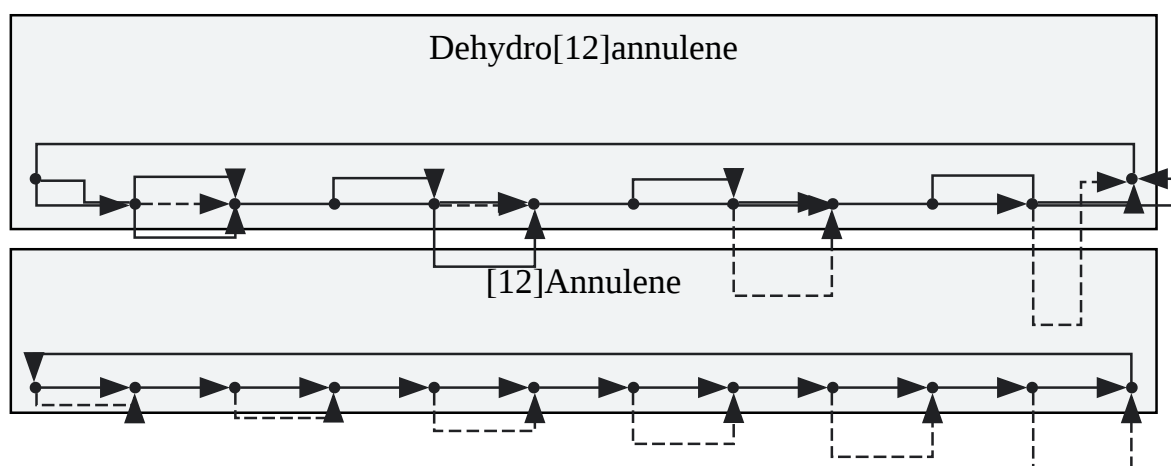
- **Crystal Growth:** Grow single crystals of the compound suitable for X-ray diffraction. This is often the most challenging step and can be achieved by slow evaporation of a solvent, vapor

diffusion, or slow cooling of a saturated solution.[15] The crystals should be of sufficient size and quality.

- **Data Collection:** Mount a single crystal on a goniometer and place it in an X-ray diffractometer. The crystal is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations. The crystal is rotated in the X-ray beam, and the diffraction pattern is recorded on a detector.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The phases of the diffracted X-rays are determined (the "phase problem"), and an initial electron density map is calculated. A molecular model is built into the electron density and refined to best fit the experimental data, yielding the final atomic coordinates, bond lengths, and bond angles.

Visualization of Key Concepts

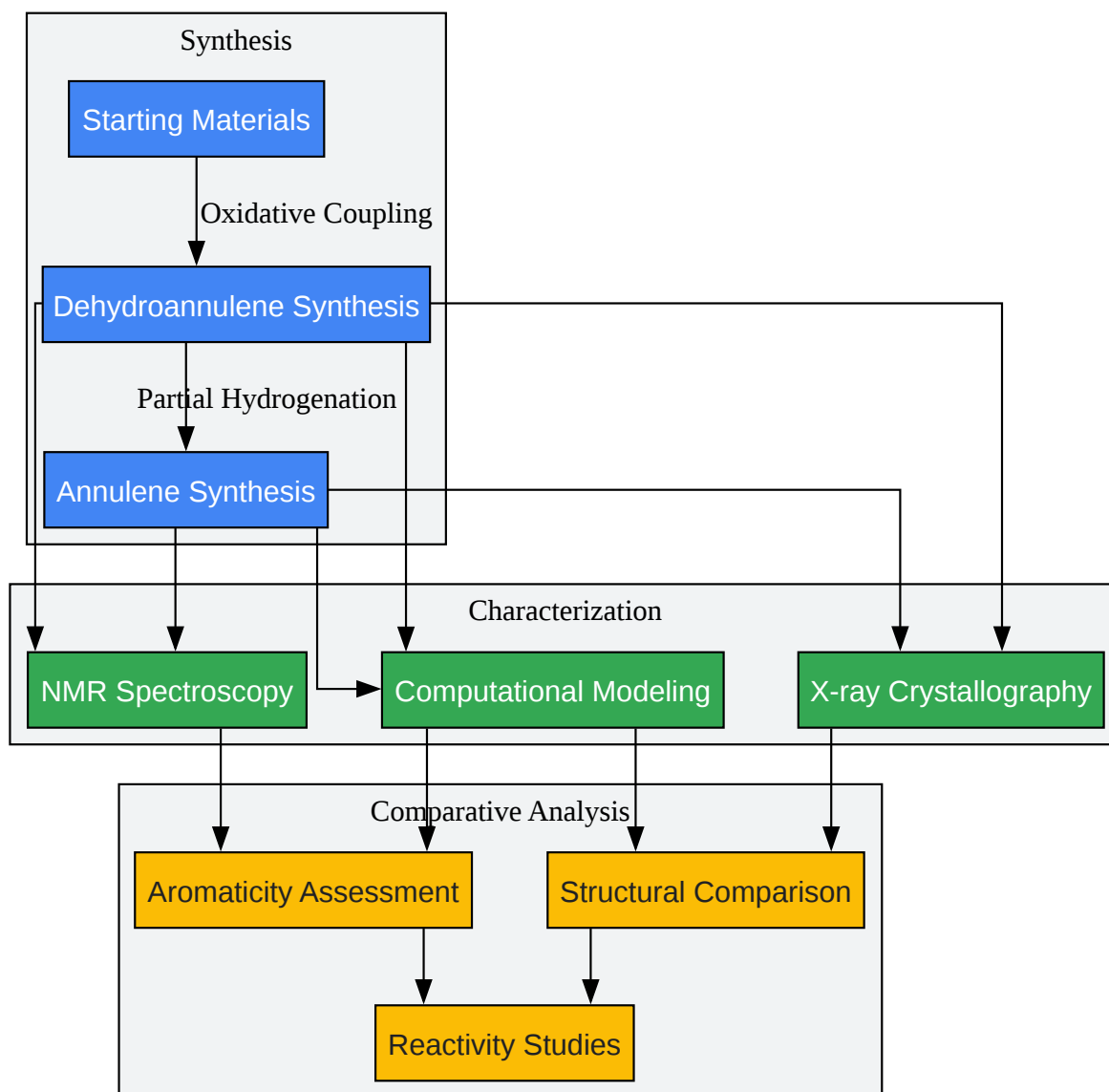
Structural Comparison of Annulene and Dehydroannulene



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Caption: Structural comparison of a[5]annulene and a dehydro[5]annulene.

Conceptual Workflow for Comparative Analysis



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